X-ray diffraction data for 5-methylisoxazole-4-carboxamide polymorphs

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Compound of Interest	
Compound Name:	*5-Methylisoxazole-4-carboxamide*
CAS No.:	*1097817-28-1*
Cat. No.:	*B3392548*

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Comparison Guide: X-Ray Diffraction Profiling of **5-Methylisoxazole-4-Carboxamide** Polymorphs

Executive Summary: Navigating the Polymorphic Landscape

In the context of pharmaceutical development, "**5-methylisoxazole-4-carboxamide**" serves as the critical pharmacophore scaffold for the disease-modifying antirheumatic drug (DMARD) Leflunomide (N-(4-trifluoromethylphenyl)-**5-methylisoxazole-4-carboxamide**). While the primary amide intermediate exists, the industrially and therapeutically relevant polymorphism data resides with the N-substituted derivative, Leflunomide.

This guide provides a definitive technical comparison of the two primary polymorphs of the Leflunomide system: Form I (Thermodynamically Stable) and Form II (Metastable/Kinetic). Accurate discrimination between these forms via X-ray Powder Diffraction (XRPD) is essential, as Form II exhibits higher solubility but lower physical stability, posing risks of phase conversion during storage.

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Crystallographic Characterization & Structural Logic

The polymorphic behavior of this compound is driven by the flexibility of the amide linker and the rotational freedom of the isoxazole ring relative to the N-phenyl substituent.

Comparative Crystal Lattice Metrics

The following data distinguishes the internal packing arrangements of the two dominant forms.

Feature	Form I (Stable)	Form II (Metastable)	Structural Implication
Crystal System	Monoclinic	Monoclinic	Both share the same system but differ in packing efficiency.
Space Group			Common centrosymmetric space group for organic APIs.
Z Value	8	4	Critical Differentiator: Form I contains 8 molecules per unit cell (forming dimers), whereas Form II contains 4.
Molecular Conformation	Twisted (Dimers)	Planar	Form I molecules form H-bonded dimers with perpendicular molecular planes; Form II molecules are essentially planar.
Density	High	Lower	Higher density in Form I correlates with its superior thermodynamic stability.

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Expert Insight: The

value in Form I indicates a complex supramolecular arrangement (likely involving

dimer motifs) that maximizes lattice energy, rendering it the stable form at room temperature. Form II's planar conformation allows for faster crystallization (kinetic control) but lacks the dense packing network of Form I.

X-Ray Powder Diffraction (XRPD) Diagnostic Data

The following peak lists are calibrated for Cu K

radiation (

). These reflections serve as the "fingerprint" regions for quality control (QC) release testing.

Diagnostic Peak Table ( )

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Relative Intensity	Form I (Reference Standard)	Form II (High Energy)	Interference Analysis
Strong (Primary)	16.70, 18.90, 23.00	10.65, 14.20, 21.70	10.65 is the "gold standard" peak for detecting Form II contamination in a Form I batch.
Medium (Secondary)	23.65, 29.05	14.80, 16.10, 25.50	Form I's doublet at ~23 is characteristic of its dense packing.
Weak/Shoulder	8.35, 12.65, 15.00	7.40, 9.80, 20.70	Low-angle peaks in Form II (7.40, 9.80) indicate larger d-spacing planes typical of looser packing.

Phase Identification Strategy

- To Confirm Form I: Look for the absence of any peak below 12.0 . The first major reflection for Form I appears at ~16.70 .
- To Detect Form II: Scan the 10.0 –11.0 region. A distinct peak at 10.65 confirms the presence of the metastable phase.

Thermodynamic Stability & Phase Transformation

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Understanding the energy landscape is vital for process design. The system exhibits monotropic or enantiotropic relationships depending on the specific derivative, but for Leflunomide, Form I is generally the stable form from absolute zero up to the melting point.

- Melting Point (Form I): ~166.5°C[1]
- Melting Point (Form II): Typically lower (often indistinct due to solid-solid transition before melting).
- Transition: Form II

  Form I is an irreversible exothermic transition observed during thermal stress or slurry conversion.

Phase Transformation Pathway Diagram

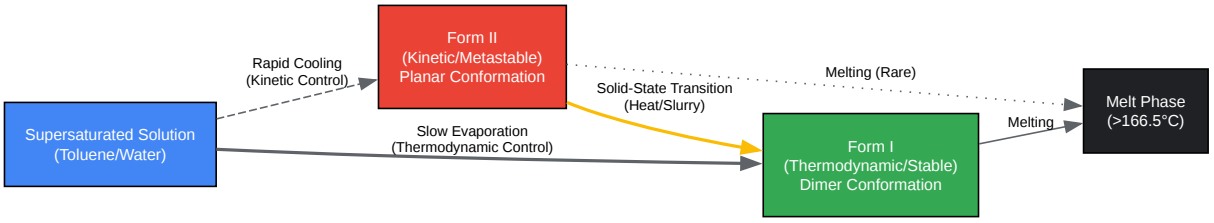

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Figure 1: Polymorphic landscape showing the kinetic access to Form II and its thermodynamic relaxation to Form I.

Experimental Protocols for Polymorph Generation

These protocols are designed to be self-validating. If the XRD pattern does not match the reference table above, revisit the cooling rates and solvent ratios.

Protocol A: Synthesis of Form I (Thermodynamic)

- Objective: Generate the stable crystal form for final dosage formulation.

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- Reagents: Crude **5-methylisoxazole-4-carboxamide** derivative, Toluene, Water.[1]
- Methodology:
  - Suspend 40 mg of the crude compound in 40 mL of water.
  - Heat to 80°C to ensure partial dissolution/dispersion.
  - Add Toluene dropwise until a clear biphasic system or solution is formed (depending on exact derivative solubility).
  - Critical Step: Agitate slowly at 25°C for 48 hours. The long equilibration time allows the system to overcome the activation energy barrier and settle into the deep thermodynamic well of Form I.
  - Filter and dry under vacuum at 40°C.
  - Validation: XRD scan should show no peaks < 12

    .

Protocol B: Isolation of Form II (Kinetic)

- Objective: Isolate the metastable form for solubility enhancement studies.
- Reagents: Crude compound, Ethanol or Acetone.
- Methodology:
  - Dissolve the compound in boiling ethanol to create a highly supersaturated solution.
  - Critical Step: Rapidly crash-cool the solution by immersing the flask in a dry ice/acetone bath (-78°C) or pouring into ice-cold anti-solvent (water).
  - Filter immediately while cold.
  - Validation: XRD scan must show a strong peak at 10.65

    .

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References

- US Patent 6,060,494: Crystal form of N-(4-trifluoromethylphenyl)-**5-methylisoxazole-4-carboxamide**. (Defines the crystallographic parameters and XRD peaks for Forms I and II).
- Acta Crystallographica Section E: Structure of 5-methylisoxazole-4-carboxylic acid. (Provides structural data on the core acid intermediate).
- US Patent 4,284,786: 5-Methylisoxazole-4-carboxylic-(4-trifluoromethyl)-anilide.[1] (Original synthesis and melting point data).
- CrystEngComm: Polymorphism in N-(5-methylisoxazol-3-yl)malonamide. (Discusses the supramolecular amide-amide interactions relevant to this class of compounds).

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Sources

- 1. US4284786A - 5-Methylisoxazole-4-carboxylic-(4-trifluoromethyl)-anilide - Google Patents [patents.google.com]
- To cite this document: BenchChem. [X-ray diffraction data for 5-methylisoxazole-4-carboxamide polymorphs]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3392548/docs#x-ray-diffraction-data-for-5-methylisoxazole-4-carboxamide-polymorphs]

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